

Safe Handling of Medroxyprogesterone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Medroxyprogesterone

Cat. No.: B1676146

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Medroxyprogesterone and its acetate form are synthetic progestogens used in pharmaceutical research and development. Due to their potent hormonal activity and associated health risks, including suspected carcinogenicity and reproductive toxicity, stringent safety protocols are imperative during handling.^{[1][2][3][4][5]} This guide provides essential, step-by-step procedures for the safe handling, storage, and disposal of **Medroxyprogesterone** in a laboratory setting.

Hazard Identification and Risk Assessment

Medroxyprogesterone acetate is classified with several health hazards. It is crucial to be aware of these risks before beginning any work.

Summary of GHS Classifications:

Hazard Classification	GHS Code	Description	Citations
Carcinogenicity	Category 2 (H351)	Suspected of causing cancer.	[1] [2] [4] [6]
Reproductive Toxicity	Category 1A (H360/H360FD)	May damage fertility or the unborn child.	[1] [2] [3] [5]
Effects on or via Lactation	Lact. (H362)	May cause harm to breast-fed children.	[1] [3]
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4 (H302, H312, H332)	Harmful if swallowed, in contact with skin, or if inhaled.	[1]
Endocrine Disruption	Category 1	May cause endocrine disruption in humans and the environment.	[5]

| Skin/Eye/Respiratory Irritation | - (H315, H319, H335) | Causes skin irritation, serious eye irritation, and may cause respiratory irritation. [\[7\]](#) |

Toxicological Data:

Test	Species	Value	Citations
Oral LD50	Rat	>6,400 mg/kg	[1]

| Oral LD50 | Mouse | >16 g/kg [\[1\]](#) |

Operational Plan: Personal Protective Equipment (PPE) and Handling

A site-specific risk assessment is the first step in ensuring safety.[\[8\]](#) However, the following PPE is generally recommended when handling **Medroxyprogesterone**, particularly in its powdered form.

Recommended Personal Protective Equipment (PPE)

Body Part	PPE Recommendation	Standards & Specifications	Citations
Respiratory	Required if dust/aerosols are generated or if ventilation is inadequate.	NIOSH/MSHA approved air-purifying respirator with a type 95 (or better) filter.	[8][9]
Hands	Double impervious disposable gloves.	Nitrile gloves are suitable. Must meet EN374, ASTM F1001, or equivalent standards.	[4][10]
Eyes/Face	Safety glasses with side shields or safety goggles.	Must meet EN166, ANSI Z87.1, or equivalent standards.	[4][7][8]
A face shield may be required for splash hazards.			[7]
Skin/Body	Impervious protective clothing or lab coat.	Consider disposable clothing for bulk processing. Must meet EN13982, ANSI 103, or equivalent.	[4][7][8][10]

Step-by-Step Handling Protocol

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) before work.[2][6]
 - Work in a designated area, such as a chemical fume hood or a ventilated enclosure, to minimize exposure.[1][7]

- Ensure an eyewash station and safety shower are readily accessible.^[7]
- Donning PPE:
 - Put on protective clothing (lab coat).
 - Don the first pair of nitrile gloves.
 - Don the second pair of nitrile gloves, ensuring they overlap the cuffs of the lab coat.
 - Don eye and face protection (safety glasses or goggles).
 - If required by your risk assessment, don respiratory protection.
- Handling the Compound:
 - Handle the material carefully to minimize dust generation.^{[2][7]}
 - For weighing, use a balance with a draft shield or perform the task in a ventilated enclosure.
 - Avoid all contact with skin, eyes, and clothing.^{[7][8]}
 - Do not eat, drink, or smoke in the handling area.^{[7][8]}
- Decontamination and Doffing PPE:
 - After handling, wipe down the work surface with an appropriate cleaning agent.
 - Remove PPE in a manner that avoids cross-contamination. Remove outer gloves first, followed by protective clothing, eye protection, and inner gloves.
 - Wash hands thoroughly with soap and water immediately after handling and removing PPE.^{[7][8]}

Exposure Monitoring and Control

Occupational Exposure Limit (OEL):

Organization	Limit	Notes	Citations
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| Pfizer | 2 µg/m³ | 8-Hour Time-Weighted Average (TWA), with a "Skin" notation indicating potential for significant absorption through the skin. |[10] |

Methodology for Exposure Assessment: While specific experimental protocols for PPE selection are not detailed in the provided literature, a key aspect of laboratory safety is confirming that controls are effective. This is achieved through exposure monitoring. Pfizer indicates that an analytical method is available for quantifying **Medroxyprogesterone**, which can be used to measure airborne contamination levels and ensure they remain below the established OEL.[10] Engineering controls, such as general room ventilation and fume hoods, should be the primary means to control exposure.[10]

Spill and Disposal Plan

Accidental Release Measures

- Evacuate: Keep unprotected personnel away from the spill area.[7]
- Ventilate: Ensure adequate ventilation.[7]
- Contain: Prevent further leakage or spillage if it is safe to do so.[7][8] Prevent the material from entering drains or waterways.[1][7][8]
- Clean-up (Solid Spill): Carefully sweep or vacuum the spilled material. Avoid generating dust. Place the material into a suitable, sealed, and labeled disposal container.[7][8]
- Clean-up (Liquid Spill): Absorb the spill with an inert, non-combustible material (e.g., sand, earth). Use non-sparking tools to collect the absorbed material and place it in a sealed, labeled container for disposal.[8]
- Decontaminate: Clean the spill area thoroughly.

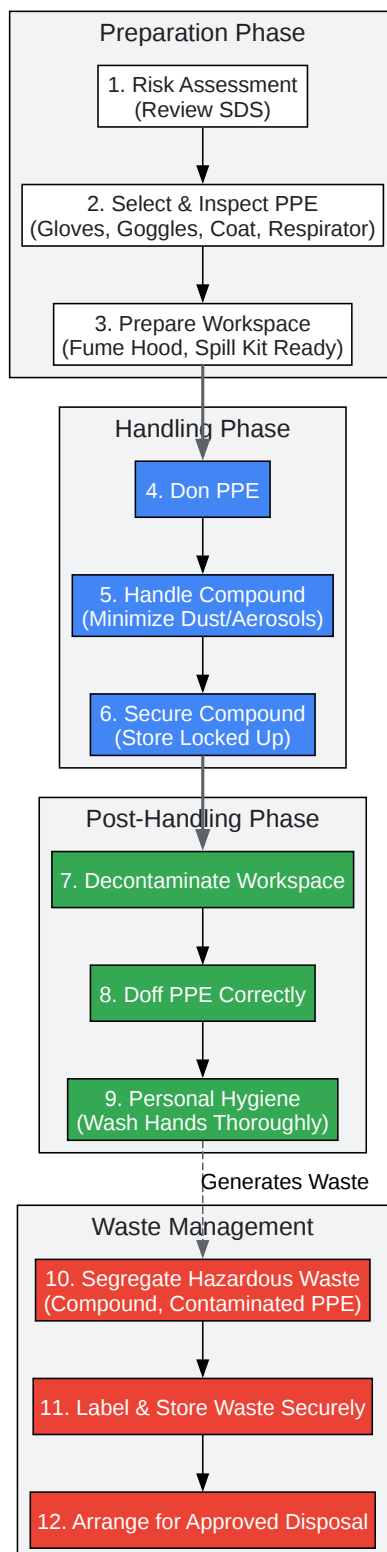
Waste Disposal Protocol

Medroxyprogesterone waste must be treated as hazardous.

- Classification: Waste generators must consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification.[\[7\]](#)[\[9\]](#)
- Disposal: Dispose of the waste and contaminated materials (including empty containers and used PPE) through an approved waste disposal plant.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Prohibitions: Do not dispose of with household garbage or allow the product to reach any sewage system or waterway.[\[1\]](#)[\[8\]](#)

Workflow for Safe Handling of Medroxyprogesterone

Safe Handling & Disposal Workflow for Medroxyprogesterone



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Caption: Workflow for safe handling of **Medroxyprogesterone**.

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